

2-Hydrazinopyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Hydrazinopyridine

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An In-depth Technical Guide to 2-Hydrazinopyridine

This guide provides a comprehensive overview of **2-hydrazinopyridine**, a significant heterocyclic compound. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and synthesis.

Chemical Structure and Nomenclature

2-Hydrazinopyridine is an organic compound featuring a pyridine ring substituted with a hydrazine group at the second position.

IUPAC Name: pyridin-2-ylhydrazine[1][2]

Synonyms: 2-Pyridylhydrazine, 2-hydrazinylpyridine[3][4][5][6]

The chemical structure consists of a six-membered aromatic heterocycle containing one nitrogen atom (a pyridine ring), with a -NHNH₂ (hydrazine) substituent at the C2 position.

Caption: Chemical structure of **2-Hydrazinopyridine**.

Physicochemical Properties

The following table summarizes key quantitative data for **2-hydrazinopyridine**.

Property	Value	Reference
Molecular Formula	C ₅ H ₇ N ₃	[1][3][4]
Molecular Weight	109.13 g/mol	[1][4]
CAS Number	4930-98-7	[1][3][4]
Appearance	White to orange-brown crystals or crystalline mass	[3][4]
Melting Point	41-48 °C	[4][7][8]
Boiling Point	90-92 °C at 1 mmHg	[7][8]
Purity	≥97% (GC)	[4][8]
InChI Key	NWELCUKYUCBVKK-UHFFFAOYSA-N	[3][5]
SMILES	NNc1ccccc1	[3][8]

Experimental Protocol: Synthesis

2-Hydrazinopyridine is valuable in organic synthesis, particularly in the preparation of pharmaceuticals and agrochemicals.[4] A common laboratory-scale synthesis involves the reaction of 2-chloropyridine with hydrazine hydrate.[7]

Objective: To synthesize **2-hydrazinopyridine** from 2-chloropyridine.

Materials:

- 2-chloropyridine (1 eq., e.g., 20 g, 0.176 mol)
- Hydrazine hydrate (10 vol, e.g., 200 mL)
- Ethyl acetate
- Water
- Anhydrous sodium sulfate (Na₂SO₄)

- Thin Layer Chromatography (TLC) plate
- TLC mobile phase: 8:2 ethyl acetate/methanol

Procedure:

- A solution of 2-chloropyridine in hydrazine hydrate is prepared.[7]
- The reaction mixture is stirred at 100 °C for 48 hours.[7]
- The reaction progress is monitored by TLC. The consumption of the 2-chloropyridine starting material is checked.[7]
- Once the reaction is complete, the mixture is diluted with water (e.g., 200 mL).[7]
- The product is extracted with ethyl acetate (5 x 500 mL).[7]
- The combined organic phases are dried over anhydrous sodium sulfate.[7]
- The solvent is removed under reduced pressure to yield the final product, **2-hydrazinopyridine**. [7]

Expected Yield: Approximately 78%.[7]

Characterization: The product can be characterized by ¹H NMR and LCMS analysis.[7]

Applications in Research and Development

2-Hydrazinopyridine serves as a versatile building block and ligand in various scientific fields:

- **Pharmaceutical Synthesis:** Its reactive hydrazine group makes it a key intermediate in the synthesis of heterocyclic compounds, some of which exhibit anti-cancer and anti-inflammatory properties.[4]
- **Coordination Chemistry:** It functions as a ligand in the formation of coordination complexes with metals, which are important in catalysis and materials science.[4]

- Analytical Chemistry: It is used in methods for the detection and quantification of carbonyl compounds.[4]
- Agrochemicals: It is a component in the formulation of pesticides and herbicides.[4]
- Materials Science: The compound is utilized in developing polymer materials to improve properties like thermal stability.[4]
- Biochemical Probes: It has been incorporated into fluorescent probes for the dual sensing of metal ions such as Zn^{2+} and Cd^{2+} . [8]

Safety and Handling

2-Hydrazinopyridine is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Storage: Store at 2-8°C under an inert gas.[4][8][9] The compound is noted to be hygroscopic and heat-sensitive.[10] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be used when handling this chemical.

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